

# commercial availability and suppliers of N-(2-nitrophenyl)pyridin-4-amine

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## Compound of Interest

Compound Name: **N-(2-nitrophenyl)pyridin-4-amine**

Cat. No.: **B107022**

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## In-Depth Technical Guide to N-(2-nitrophenyl)pyridin-4-amine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **N-(2-nitrophenyl)pyridin-4-amine**, a chemical compound of interest in research and development. This document details its commercial availability, suppliers, and key chemical properties.

## Core Compound Information

**N-(2-nitrophenyl)pyridin-4-amine**, identified by the CAS Number 25551-59-1, is a nitroaromatic compound with the molecular formula  $C_{11}H_9N_3O_2$ . Its molecular weight is approximately 215.21 g/mol. The structure consists of a pyridine ring substituted with an amino group at the 4-position, which is further bonded to a 2-nitrophenyl group.

Synonyms:

- 4-[(2-Nitrophenyl)amino]pyridine[1]
- 4-(2'-Nitroanilino)-pyridin[1]
- (2-nitro-phenyl)-pyridin-4-yl-amine[1]

- N-(2-nitrophenyl)-4-pyridinamine[1]

## Commercial Availability and Suppliers

**N-(2-nitrophenyl)pyridin-4-amine** is available from various chemical suppliers, typically for research and development purposes. The purity of the commercially available compound can vary, with common purities being 95% and over 99%. Pricing is dependent on the supplier, quantity, and purity.

Supplier	CAS Number	Purity	Quantity	Price	Notes
MOLBASE	25551-59-1	95%	Not specified	Inquiry required	Provides basic chemical data.[1][2]
Taizhou Volsen Chemical Co., Ltd.	25551-59-1	Not specified	Not specified	Inquiry required	Listed as a fine chemical intermediate. [3]

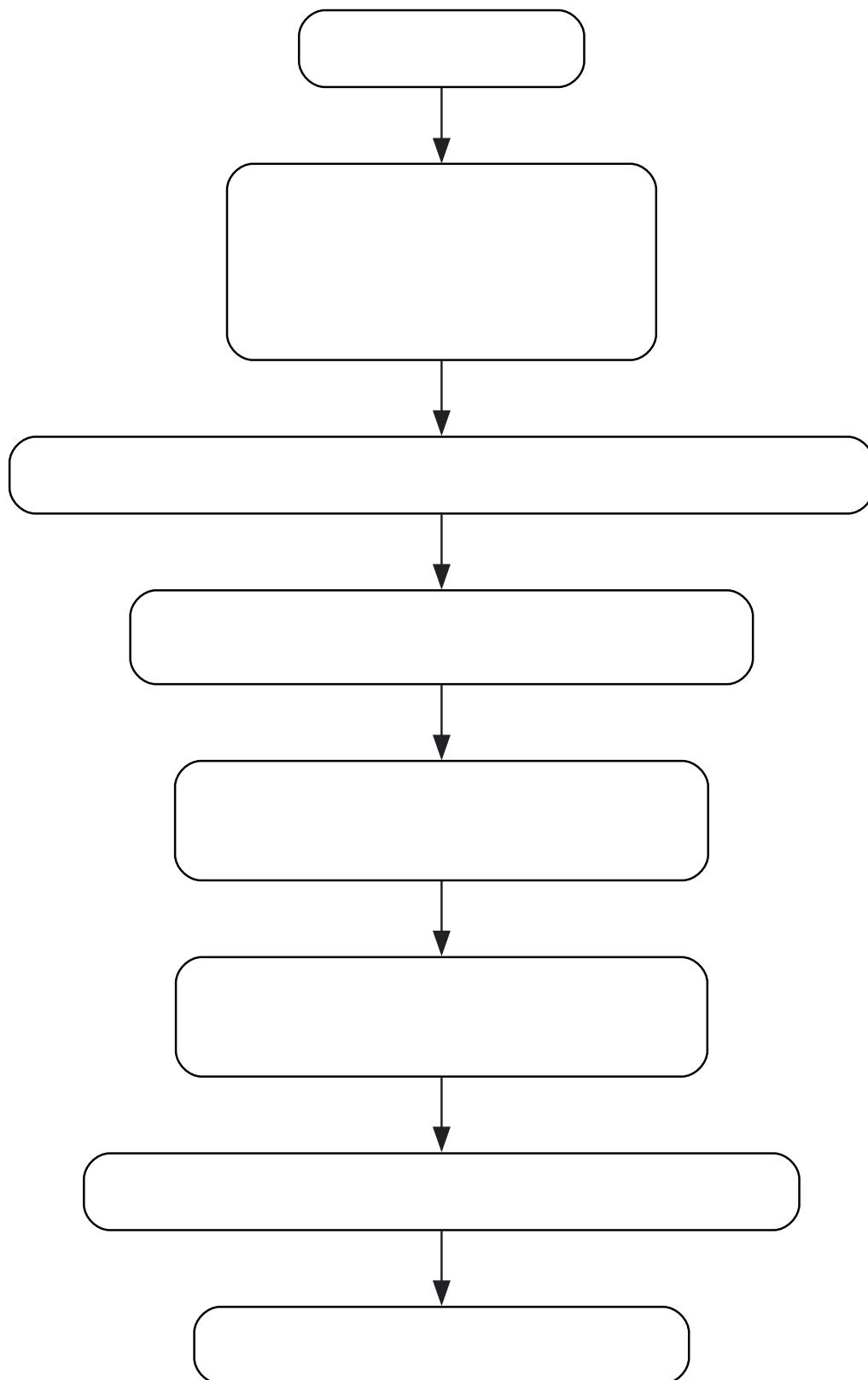
## Experimental Protocols

Detailed experimental protocols for the synthesis and specific applications of **N-(2-nitrophenyl)pyridin-4-amine** are not widely available in the public domain. However, the synthesis of structurally related N-arylpypyridin-2-amine derivatives is commonly achieved through modern cross-coupling reactions.

General Synthesis Approach for Related Compounds (Illustrative):

A common method for the synthesis of similar N-phenylpyridin-amine scaffolds involves the Buchwald-Hartwig amination. This palladium-catalyzed cross-coupling reaction joins an amine with an aryl halide. For **N-(2-nitrophenyl)pyridin-4-amine**, this could conceptually involve the reaction of 4-aminopyridine with 1-halo-2-nitrobenzene.

Illustrative Experimental Workflow for Buchwald-Hartwig Amination:

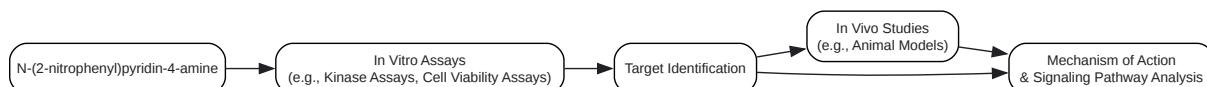
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Caption: Illustrative workflow for the synthesis of N-arylpyridylamines.

## Biological Activity and Signaling Pathways

There is currently limited publicly available information detailing the specific biological activity, mechanism of action, or involvement in signaling pathways for **N-(2-nitrophenyl)pyridin-4-amine**. Research on structurally similar molecules, such as other nitrophenyl-substituted pyridinamines, suggests potential for biological activity. For instance, various derivatives of N-phenylpyridin-2-amine have been investigated for their potential as kinase inhibitors in the context of cancer drug discovery. However, without specific studies on **N-(2-nitrophenyl)pyridin-4-amine**, any such activities remain speculative.

Logical Relationship for Investigating Biological Activity:



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Caption: Logical workflow for the biological evaluation of a compound.

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## References

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